

Technical Guide: Molecular Weight of 2-(Aminosulfonyl)-4-iodobenzoic acid methyl ester

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Compound of Interest

Compound Name: 2-(Aminosulfonyl)-4-iodobenzoic acid methyl ester

Cat. No.: B183742

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This document provides a detailed breakdown of the molecular weight for the compound **2-(Aminosulfonyl)-4-iodobenzoic acid methyl ester**. The molecular weight is a fundamental physical property critical for a wide range of applications in research and development, including stoichiometric calculations for chemical reactions, preparation of solutions with specific molar concentrations, and characterization in analytical procedures like mass spectrometry.

Molecular Formula and Structure

The chemical structure of **2-(Aminosulfonyl)-4-iodobenzoic acid methyl ester** leads to its molecular formula. Multiple chemical databases confirm the molecular formula as $C_8H_8INO_4S$ ^{[1][2][3]}. This formula indicates that each molecule of the compound is composed of:

- 8 Carbon (C) atoms
- 8 Hydrogen (H) atoms
- 1 Iodine (I) atom
- 1 Nitrogen (N) atom

- 4 Oxygen (O) atoms
- 1 Sulfur (S) atom

Calculation Methodology

The molecular weight (MW) is calculated by summing the atomic weights of all constituent atoms in the molecular formula. The standard atomic weights, as established by the International Union of Pure and Applied Chemistry (IUPAC), are used for this calculation. These weights represent a weighted average of the masses of an element's naturally occurring isotopes.

The calculation is performed as follows:

$$\text{MW} = (\text{No. of C atoms} \times \text{Atomic Weight of C}) + (\text{No. of H atoms} \times \text{Atomic Weight of H}) + (\text{No. of I atoms} \times \text{Atomic Weight of I}) + (\text{No. of N atoms} \times \text{Atomic Weight of N}) + (\text{No. of O atoms} \times \text{Atomic Weight of O}) + (\text{No. of S atoms} \times \text{Atomic Weight of S})$$

Data Presentation: Atomic and Molecular Weights

The following tables summarize the quantitative data used to determine the molecular weight of $\text{C}_8\text{H}_8\text{INO}_4\text{S}$.

Table 1: Atomic Weight of Constituent Elements

Element	Symbol	Quantity in Formula	Standard Atomic Weight (g/mol)
Carbon	C	8	12.011[4][5]
Hydrogen	H	8	1.008[6][7]
Iodine	I	1	126.904[8][9]
Nitrogen	N	1	14.007[10][11]
Oxygen	O	4	15.999[12][13]
Sulfur	S	1	32.066[14][15]

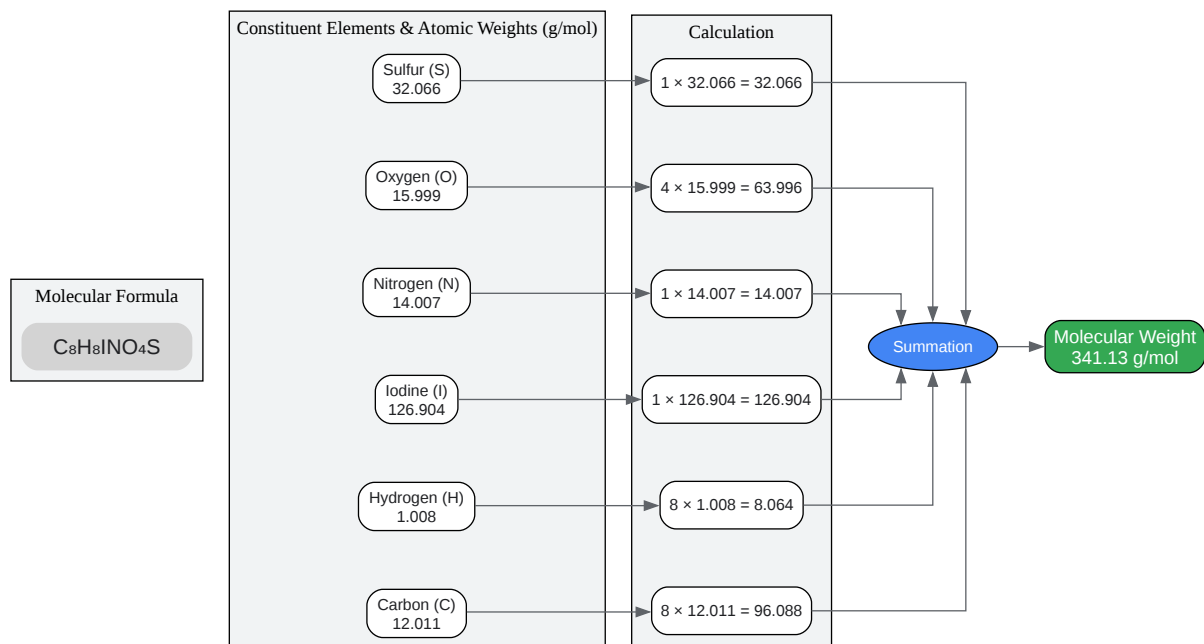
Table 2: Molecular Weight Calculation

Element	Calculation	Subtotal (g/mol)
Carbon	8×12.011	96.088
Hydrogen	8×1.008	8.064
Iodine	1×126.904	126.904
Nitrogen	1×14.007	14.007
Oxygen	4×15.999	63.996
Sulfur	1×32.066	32.066
Total Molecular Weight	341.125	

The calculated molecular weight of **2-(Aminosulfonyl)-4-iodobenzoic acid methyl ester** is 341.125 g/mol . This value is consistent with figures published in major chemical databases, which report the molecular weight as 341.12 g/mol or 341.13 g/mol [[1](#)][[2](#)][[16](#)].

Visualization of Molecular Weight Calculation

The logical workflow for calculating the molecular weight from the compound's formula is illustrated in the diagram below.



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- To cite this document: BenchChem. [Technical Guide: Molecular Weight of 2-(Aminosulfonyl)-4-iodobenzoic acid methyl ester]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b183742#2-aminosulfonyl-4-iodobenzoic-acid-methyl-ester-molecular-weight]

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